

quizalofop-P-ethyl versus cyhalofop-butyl efficacy grass control

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Compound Focus: Quizalofop

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Herbicide Comparison at a Glance

The table below summarizes the core characteristics and experimental data for **Quizalofop-P-ethyl** and **Cyhalofop-butyl** based on the search results.

Feature	Quizalofop-P-ethyl	Cyhalofop-butyl
Herbicide Group	Aryloxyphenoxypropionate (AOPP) [1] [2]	Aryloxyphenoxypropionate (AOPP) [3] [4]
Mode of Action	ACCCase inhibitor [5] [1]	ACCCase inhibitor [3] [4]
Application Type	Post-emergence [1] [6]	Post-emergence [7]
Sample Crops	Soybean, potato, black gram [3] [7] [6]	Rice, black gram, soybean [3] [7] [8]
Field Efficacy (Black Gram)	50 g a.i. ha ⁻¹ ; Less effective than Cyhalofop-butyl in a specific trial [7]	75 g a.i. ha ⁻¹ ; Increased yield by 48.40% over control; performed close to best treatment [7]

Feature	Quizalofop-P-ethyl	Cyhalofop-butyl
Residue Analysis (LOD/LOQ)	0.0075 mg/kg / 0.01 mg/kg [3] [4]	0.0075 mg/kg / 0.01 mg/kg [3] [4]
Environmental Fate	Metabolized to quizalofop acid; microbial degradation characterized [1] [2]	-
Resistance Notes	-	Documented resistance in <i>Echinochloa</i> (barnyardgrass) populations [8]

Key Experimental Data and Protocols

For a deeper scientific understanding, here are the methodologies and key findings from the cited research.

- **Field Efficacy Protocol (Black Gram):** A two-year field study (2021-2023) compared multiple herbicides, including **Quizalofop-p-ethyl @ 50 g a.i. ha⁻¹** and **Cyhalofop-butyl @ 75 g a.i. ha⁻¹** [7].
 - **Application:** POST herbicides were applied at **21 days after sowing (DAS)**.
 - **Key Metrics:** Weed population, weed dry weight, phytotoxicity to the crop (on a 0-10 scale), and final seed yield were measured and compared to weedy check and weed-free controls [7].
- **Analytical Chemistry Protocol (Residue Analysis):** A simultaneous determination method for both herbicides in agricultural products was developed using LC-MS/MS [3] [4].
 - **Extraction:** QuEChERS EN method (acetonitrile extraction with MgSO₄, NaCl, trisodium citrate dihydrate, and disodium hydrogencitrate sesquihydrate).
 - **Clean-up:** Z-SEP (zirconium dioxide-modified silica particles).
 - **Validation:** The method was validated over a range of 0.01–0.05 mg/kg in five matrices, achieving recoveries of 70-120% and RSD <20% [3] [4].
- **Environmental Metabolism & Resistance:** Research into the environmental fate of **Quizalofop-P-ethyl** is more advanced. A novel hydrolase enzyme, **QpeH**, was identified from *Pseudomonas* sp. J-2, which catalyzes the hydrolysis of **Quizalofop-P-ethyl** to its acid form [1]. Another study highlights that its metabolism in plants is **delayed at lower temperatures (4.5°C)**, which can affect efficacy and crop safety [5]. For Cyhalofop-butyl, a five-year survey (2018-2022) highlighted a growing issue with resistant barnyardgrass (*Echinochloa*) populations in Chinese rice paddies [8].

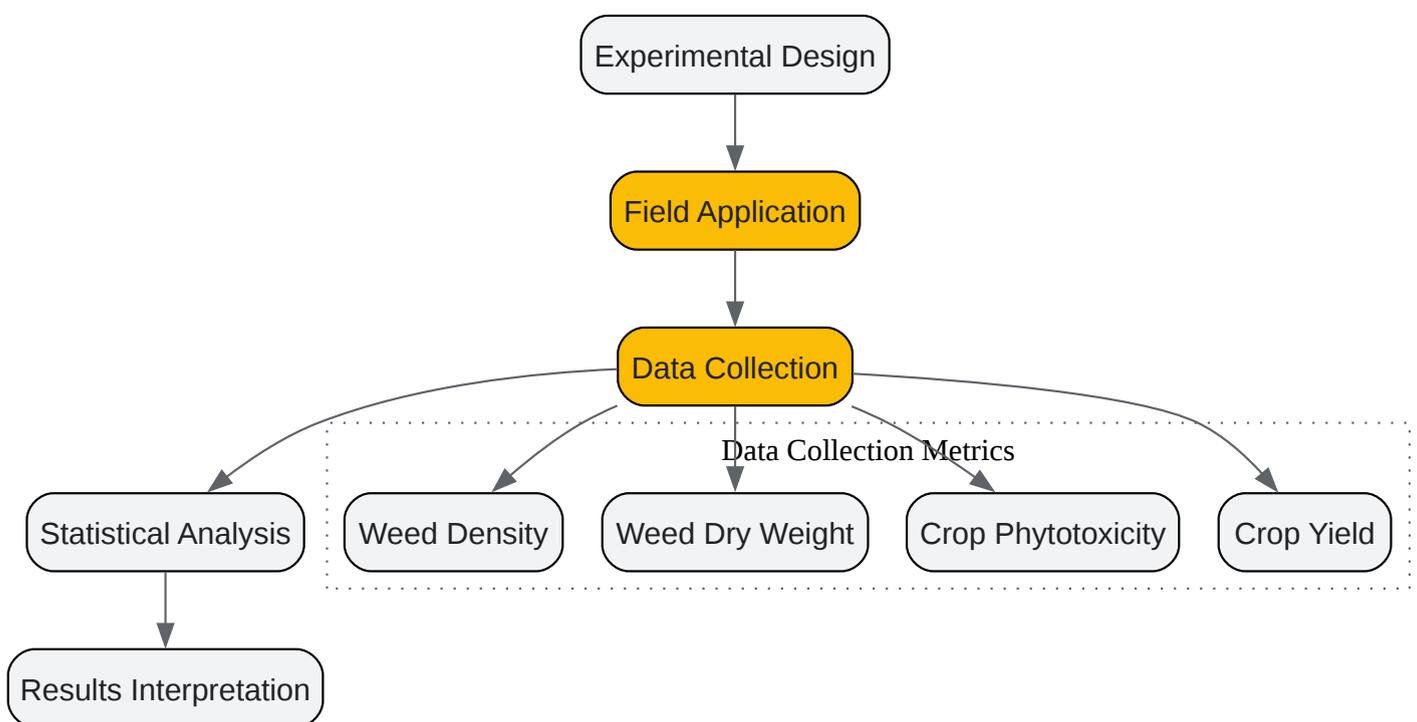
Interpretation of Key Findings and Research Gaps

The experimental data reveals critical insights for research and development.

- **Efficacy Context:** The superior performance of Cyhalofop-butyl in the black gram trial suggests it may be a more robust option for post-emergence grass control in legume crops. However, this is a single study, and performance can vary based on local weed species, climate, and crop type [7].
- **Resistance Management:** The documented rise in resistance to Cyhalofop-butyl is a significant concern [8]. The CoAXium wheat system using **quizalofop** is a new technology, and its long-term resistance management is still under evaluation. This presents a key area for ongoing research.
- **Metabolism and Environment:** The well-characterized microbial degradation pathway for **Quizalofop-P-ethyl** is a valuable resource for bioremediation research [1] [2]. The finding that its metabolism is temperature-sensitive is crucial for predicting herbicide performance and avoiding crop injury in variable climates [5].

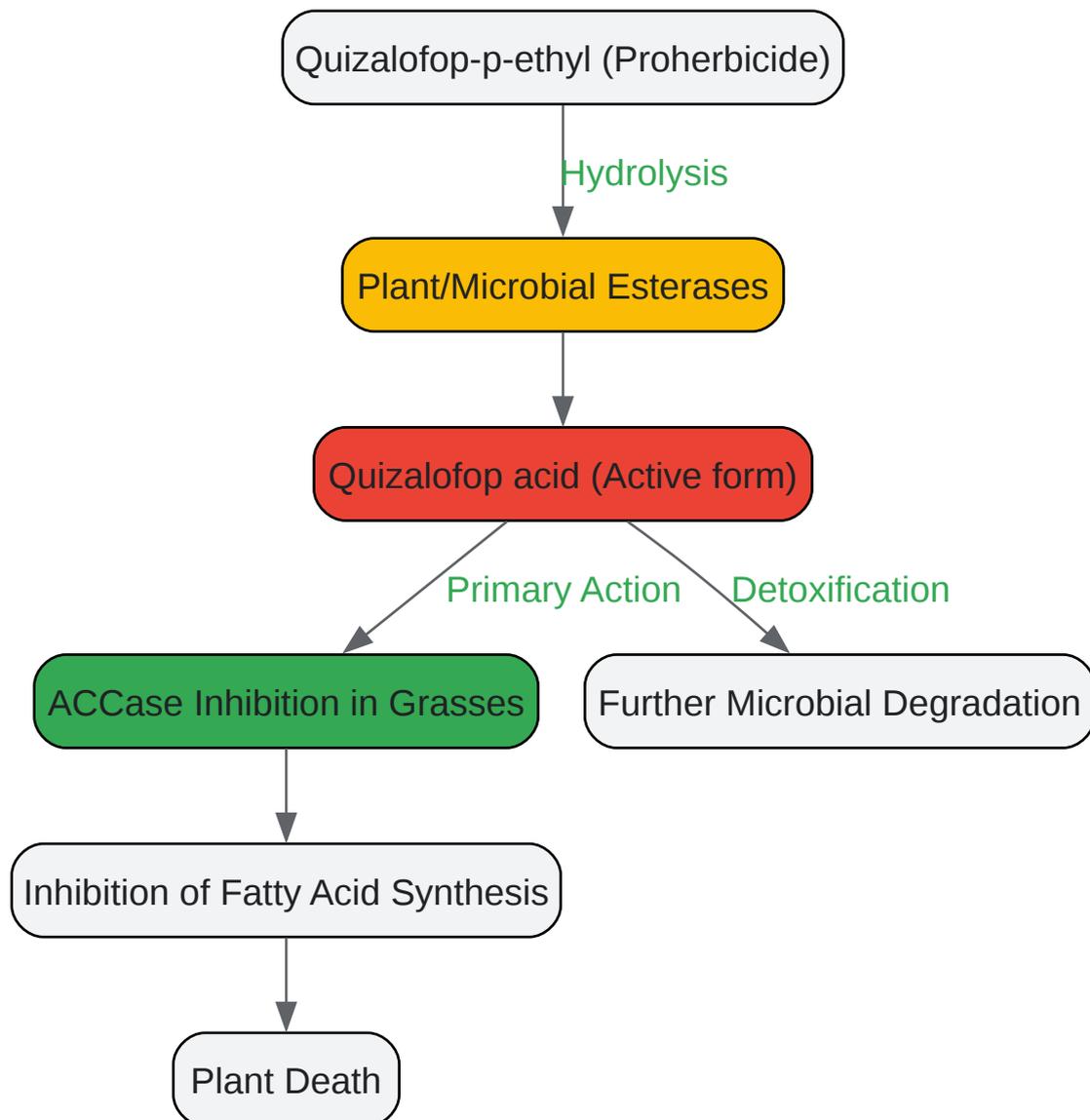
Research Workflow and Metabolic Pathway

To aid in experimental design and understanding, below is a workflow for a herbicide efficacy study and the metabolic pathway of **Quizalofop-P-ethyl**.



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Herbicide Efficacy Study Workflow



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Quizalofop-p-ethyl Metabolic Pathway

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References

1. Purification and properties of a novel quizalofop-p-ethyl- ... [pmc.ncbi.nlm.nih.gov]
2. Characterization of an enantioselective esterase from the ... [sciencedirect.com]
3. Simultaneous Determination of Pyridate, Quizalofop-ethyl ... [pmc.ncbi.nlm.nih.gov]
4. Simultaneous Determination of Pyridate, Quizalofop-ethyl ... [mdpi.com]
5. Frontiers | Low Temperature Delays Metabolism of Quizalofop in... [frontiersin.org]
6. CHICO Chemical Fomesafen 16% + Quizalofop - P - ethyl 6% 22%EC... [madeinchina.com]
7. Bio- Efficacy of Pre-and Post-Emergence Herbicides on Growth... [arccjournals.com]
8. A five-year examination into the occurrence of herbicide ... [nature.com]

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